

(S)-(+)-2-Octanol safety and handling information for labs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-(+)-2-Octanol

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An In-depth Technical Guide to the Safe Handling of **(S)-(+)-2-Octanol** in Laboratory Settings

Introduction

(S)-(+)-2-Octanol, also known as (S)-(+)-Hexylmethylcarbinol, is a chiral secondary alcohol with the chemical formula $C_8H_{18}O$.^{[1][2]} It is a colorless, oily liquid with a characteristically aromatic, though sometimes described as unpleasant, odor.^{[3][4][5][6]} While poorly soluble in water, it is miscible with most organic solvents like alcohol and ether.^{[6][7]}

This compound is utilized across various industries. It serves as a flavoring agent in food products and a fragrance component in perfumes, cosmetics, and disinfectant soaps.^{[1][7]} In industrial and research settings, it functions as a low-volatility solvent for resins and waxes, a defoaming agent, and a wetting agent.^[7] Its chiral nature makes it a valuable intermediate and building block in the synthesis of pharmaceuticals and agrochemicals, where enantiomeric purity is critical for efficacy and safety.^[1]

Given its combustible nature and potential health hazards, a thorough understanding of its safety and handling protocols is essential for researchers, scientists, and professionals in drug development. This guide provides comprehensive information on its properties, hazards, and the necessary precautions for its safe use in a laboratory environment.

Hazard Identification and Classification

(S)-(+)-2-Octanol is classified as a hazardous substance.^[3] The primary hazards are related to its flammability and its irritant effects on the skin and eyes.

GHS Classification:

- Flammable Liquids: Category 3 or 4.^{[6][8][9][10]} It is a combustible liquid.^{[4][8][11]}
- Skin Corrosion/Irritation: Category 2.^{[6][9][10]} It causes skin irritation.^{[4][6][9][10]}
- Serious Eye Damage/Eye Irritation: Category 1 or 2A.^{[6][8][9][10]} It causes serious eye damage and irritation.^{[4][6][8][10][11]}
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system).^[9] May cause respiratory irritation.^{[9][12]}
- Hazardous to the Aquatic Environment: Acute Hazard, Category 3.^{[4][11]} It is harmful to aquatic life.^{[4][11]}

Signal Word: Danger or Warning.^{[4][8]}

Hazard Statements:

- H227: Combustible liquid.^{[6][8][10][11]}
- H315: Causes skin irritation.^{[6][10]}
- H318 / H319: Causes serious eye damage / Causes serious eye irritation.^{[6][8][10][11]}
- H335: May cause respiratory irritation.^[12]
- H402: Harmful to aquatic life.^[11]

Secondary alcohols like 2-octanol may also form potentially explosive peroxides upon prolonged storage, especially when exposed to air and light.^{[3][6]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(S)-(+)-2-Octanol** is provided below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ O	[1][2]
Molecular Weight	130.23 g/mol	[1][5][12]
CAS Number	6169-06-8	[1][2][9]
Appearance	Colorless, oily liquid	[1][3][6][7]
Odor	Aromatic, sometimes unpleasant	[4][5][6]
Boiling Point	174-181 °C (447-454 K)	[2][5][6]
Melting Point	-38.6 °C	[4][6]
Flash Point	71 - 88 °C (Closed Cup)	[5][6][13]
Density	0.810 - 0.819 g/cm ³ at 20°C	[3][4][5]
Vapor Density	4.5 (Air = 1)	[5][14]
Vapor Pressure	0.24 mmHg	[5]
Solubility in Water	Slightly soluble (1120 mg/L at 25°C)	[4][5]
log Kow (Octanol/Water Partition Coefficient)	2.90	[5]
Refractive Index	~1.43	[1]

Toxicological Information

Exposure to **(S)-(+)-2-Octanol** can lead to various adverse health effects, primarily irritation. The main routes of exposure are inhalation, ingestion, and skin or eye contact.[8]

Exposure Route	Effect	Description
Eye Contact	Strong Irritant / Severe Damage	Causes serious eye damage and irritation.[4][6][8][11] Symptoms include pain and redness.[15]
Skin Contact	Irritant	Causes skin irritation.[4][6][10] Open cuts or abraded skin should not be exposed.[3]
Inhalation	Irritant / CNS Effects	May cause respiratory tract irritation.[3][9][12] Inhalation of vapors may cause drowsiness, dizziness, headache, and nausea.[3][6][11]
Ingestion	Harmful	May cause gastric or intestinal disorders.[8] Ingestion of significant amounts may be harmful.[3] Aspiration into the lungs can cause chemical pneumonitis.[3]

To date, **(S)-(+)-2-Octanol** is not listed as a carcinogen by IARC, NTP, or OSHA.[8][11][16]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory to minimize risks associated with **(S)-(+)-2-Octanol**.

Engineering Controls

- Work should be conducted in a well-ventilated area.[3][4][17]
- Use of a chemical fume hood is recommended to control airborne levels.[6][16]
- Ventilation systems should be explosion-resistant.[3]

- An eyewash station and safety shower must be readily accessible in the immediate work area.[3][13]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or safety glasses with side shields.[3][4] A full-face shield may be necessary where splashing is possible.[13][16]
- Skin Protection: Wear chemical-resistant gloves (e.g., PVC, neoprene, or nitrile rubber).[3][16] Protective work clothing or overalls should be worn to prevent skin contact.[3][8]
- Respiratory Protection: If ventilation is inadequate or for high-concentration exposures, use a NIOSH-approved respirator with organic vapor cartridges.[3][4][13]

Handling Procedures

- Avoid all personal contact, including inhalation of vapors.[3]
- Keep the substance away from heat, sparks, open flames, and other ignition sources.[6][9][11][13]
- Use only non-sparking tools and explosion-proof equipment.[3][9][14]
- Take precautionary measures against static discharge; ground/bond containers and receiving equipment.[9][11][14]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3][9]
- Wash hands thoroughly after handling and before breaks.[3][4][11][14] Contaminated clothing should be removed and laundered before reuse.[3][4][11]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[3][8][9]
- Keep containers tightly closed when not in use.[3][9][11][16]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[3][9]

- Due to the risk of peroxide formation, containers should be dated upon receipt and upon opening.[\[3\]](#) Avoid prolonged storage.[\[6\]](#)

Emergency Procedures

Prompt and appropriate responses to emergencies are critical to mitigating harm.

First-Aid Measures

Exposure	Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [9] [11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation occurs, seek medical attention. [6] [9] [10] [11]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids. [8] [9] [11] Remove contact lenses if present and easy to do so. [8] [9] [11] Seek immediate medical attention from an ophthalmologist. [11]
Ingestion	Do NOT induce vomiting. [8] [15] [18] Rinse the mouth with water and have the victim drink a couple of glasses of water. [8] [11] [15] Call a physician or poison control center immediately. [9] [11] [18]

Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, carbon dioxide (CO₂), or water spray/fog.[\[3\]](#)[\[4\]](#)[\[8\]](#)[\[11\]](#)

- Unsuitable Extinguishing Media: Do not use a direct water stream, as it may spread the fire. [8]
- Specific Hazards: The substance is combustible.[11] Vapors are heavier than air and may travel to an ignition source and flash back.[3][4][13] Heating may cause containers to rupture violently.[3] Hazardous combustion products include toxic fumes of carbon monoxide and carbon dioxide.[3][4][11]
- Protective Actions: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[3][8][13] Use water spray to cool fire-exposed containers.[3][13][14]

Accidental Release Measures (Spills)

- Personal Precautions: Immediately evacuate the area.[14] Shut off all sources of ignition.[5][13] Ensure adequate ventilation.[5][11][14] Wear appropriate personal protective equipment (PPE).[4][5][11]
- Environmental Precautions: Prevent the substance from entering drains, sewers, or watercourses.[3][5][8][11]
- Containment and Cleanup: For small spills, absorb with an inert, non-combustible material such as sand, earth, or vermiculite.[3][8] For larger spills, dike the area to contain the spill. [13] Collect the material using non-sparking tools and place it into a suitable, labeled container for disposal.[3][14]

Experimental Protocol: Spill Management

The following provides a detailed methodology for managing an accidental release of **(S)-(+)-2-Octanol** in a laboratory setting.

Objective: To safely contain, clean up, and dispose of spilled **(S)-(+)-2-Octanol** while minimizing exposure to personnel and the environment.

Materials:

- Spill containment kit (including inert absorbent like sand or vermiculite)

- Non-sparking tools (e.g., plastic scoop or shovel)
- Sealable, labeled waste containers
- Full set of appropriate PPE (safety goggles, face shield, chemical-resistant gloves, lab coat, respirator if needed)
- "Caution - Spill" signs

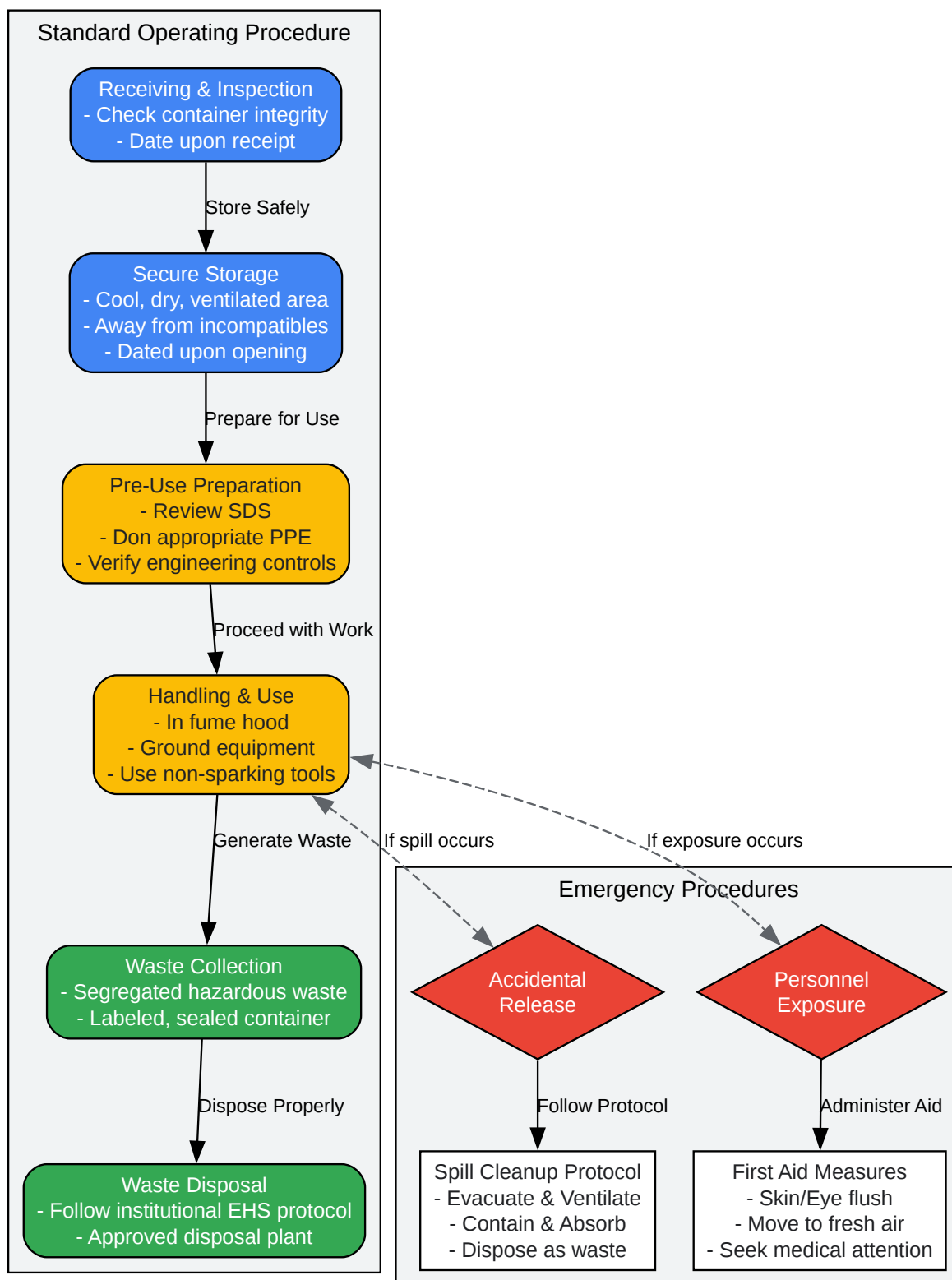
Methodology:

- Immediate Response & Area Securement:
 - Alert all personnel in the immediate vicinity of the spill.
 - If safe to do so, extinguish all nearby ignition sources (open flames, hot plates, electrical equipment).[3][13]
 - Evacuate non-essential personnel from the spill area.[14]
 - Increase ventilation in the area by opening a fume hood sash.[3]
- Don Personal Protective Equipment (PPE):
 - Before approaching the spill, don all required PPE, including eye protection, gloves, and protective clothing.[11] If the spill is large or in a poorly ventilated area, a respirator is required.[3]
- Containment:
 - Prevent the spill from spreading.[3] For larger spills, create a dike around the perimeter using absorbent material from the spill kit.[13]
 - Cover drains to prevent environmental contamination.[11]
- Absorption and Cleanup:

- Apply inert, non-combustible absorbent material over the entire spill, starting from the outside and working inwards.[\[3\]](#)[\[8\]](#)
- Allow sufficient time for the liquid to be fully absorbed.
- Using only non-sparking tools, carefully collect the absorbed material.[\[3\]](#)[\[14\]](#)
- Disposal:
 - Place the contaminated absorbent material into a designated, sealable, and properly labeled hazardous waste container.[\[6\]](#)[\[11\]](#)[\[14\]](#)
 - Wipe the affected area with a suitable solvent (e.g., isopropanol) and then soap and water, collecting the cleaning materials as hazardous waste.
 - Dispose of the waste container in accordance with all local, state, and federal regulations.
[\[11\]](#) Do not mix with other waste.[\[11\]](#)
- Post-Cleanup:
 - Remove and decontaminate or dispose of all PPE according to established procedures.
 - Wash hands and any exposed skin thoroughly with soap and water.[\[11\]](#)
 - Allow the area to ventilate completely before resuming normal operations.

Visualization: Laboratory Handling Workflow

The following diagram illustrates the logical workflow for the safe management of **(S)-(+)-2-Octanol** within a laboratory environment, from procurement to disposal, including emergency branches.



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Caption: Workflow for safe handling of **(S)-(+)-2-Octanol** in a lab.

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- To cite this document: BenchChem. [(S)-(+)-2-Octanol safety and handling information for labs]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1225365#s-2-octanol-safety-and-handling-information-for-labs\]](https://www.benchchem.com/product/b1225365#s-2-octanol-safety-and-handling-information-for-labs)

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